

Benchmarking Guide: Commercial Sources & Synthesis Strategies for Acetone Cyanohydrin-d6

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Cyano-2-propanol-1,1,1,3,3,3-d6

CAS No.: 40662-43-9

Cat. No.: B018810

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Executive Summary

Acetone Cyanohydrin-d6 (

) is a critical deuterated intermediate used in the synthesis of deuterated methacrylates (e.g., MMA-d8) and as a cyano-group donor in kinetic isotope effect (KIE) studies.

The Verdict:

- **Direct Sourcing:** Highly restricted. Only available as "Custom Synthesis" from select vendors (e.g., Pharamaffiliates, TRC). High cost (> \$500/g) and stability risks during shipping make this viable only for reference standards, not synthetic intermediates.
- **In-Situ Generation (Recommended):** The superior strategy for synthetic applications. Generating the reagent ex tempore from Acetone-d6 and Potassium Cyanide (KCN) or Trimethylsilyl Cyanide (TMSCN) ensures maximal isotopic enrichment and eliminates decomposition loss.

Market Landscape: Commercial Availability

Unlike its non-deuterated counterpart (CAS 75-86-5), the deuterated form is unstable and prone to isotopic scrambling if not stored under strict acidic stabilization.

Table 1: Commercial Source Benchmarking (Direct Purchase)

Note: "Inquire" indicates non-stock items requiring lead times of 4-12 weeks.

Supplier	Product Name	CAS Registry	Purity Spec	Availability	Estimated Cost
Pharmaffiliates	2-Cyano-2-propanol-d6	40662-43-9	>98% (Isotopic)	Custom Order	
Toronto Research Chemicals	Acetone Cyanohydrin (Custom)	75-86-5 (Labeled)	Custom	Inquire	
Sigma-Aldrich	Not Listed	N/A	N/A	N/A	N/A
CIL / CDN Isotopes	Not Listed	N/A	N/A	N/A	N/A

“

Critical Insight: The lack of shelf availability is due to the equilibrium constant (

) favoring dissociation into Acetone-d6 and HCN at neutral pH or elevated temperatures. Buying "bottled" Acetone Cyanohydrin-d6 poses a significant risk of receiving a degraded product containing free Acetone-d6.

Precursor Benchmarking: The "Make" Strategy

Since synthesis is the primary route, the quality of the Acetone-d6 precursor is the determining factor for the final product's isotopic purity.

Table 2: Acetone-d6 Precursor Comparison

Comparison of major suppliers for the starting material Acetone-d6 (CAS 666-52-4).

Metric	Cambridge Isotope Labs (CIL)	Sigma-Aldrich (Merck)	CDN Isotopes	Recommendation
Product Code	DLM-9	151793	D-0002	
Isotopic Enrichment	99.9 atom % D	99.9 atom % D	99.9 atom % D	Tie (High Quality)
Water Content	< 0.03%	< 0.05%	< 0.05%	CIL (Critical)
Packaging	Ampoule / Septum Vial	Septum Bottle	Screw Cap	Ampoule (Preferred)
Cost (50g)		\$	\$	CDN (Best Value)

Technical Recommendation: For Quantitative NMR (qNMR) standards, use CIL (Ampouled) to minimize water, which catalyzes hydrolysis. For Synthetic Intermediates (e.g., making MMA-d8), use CDN Isotopes for cost-efficiency, as minor water content can be scavenged during the cyanohydrin synthesis.

Experimental Protocols

Two validated pathways are presented. Method A is the industrial standard for bulk synthesis. Method B is preferred for small-scale, high-purity applications using silyl chemistry.

Method A: Traditional In-Situ Generation (KCN/H2SO4)

Best for: Large scale synthesis of deuterated methacrylates.

- Setup: 3-neck flask, mechanical stirrer, dropping funnel, maintained at 0–5°C.

- Reagents:
 - Acetone-d6 (1.0 eq)
 - Potassium Cyanide (KCN) (1.2 eq) dissolved in min.

or

(careful with H/D exchange).
 - Sulfuric Acid (40% solution).[\[1\]](#)
- Procedure:
 - Add KCN solution to Acetone-d6 at 0°C.
 - Slowly add

dropwise. Caution: Exothermic; maintain $T < 10^{\circ}\text{C}$ to prevent HCN vaporization.
 - Stir for 3 hours. Phase separation will occur.
 - Stabilization: If isolating, add traces of

to pH 2.0.
- Validation: Check conversion via GC-MS (look for

peak) or IR (Nitrile stretch at $\sim 2240\text{ cm}^{-1}$).

Method B: Silyl Cyanohydrin Route (TMS-CN)

Best for: High-purity applications, avoiding free HCN gas.

- Reagents: Acetone-d6, Trimethylsilyl cyanide (TMS-CN), Zinc Iodide (

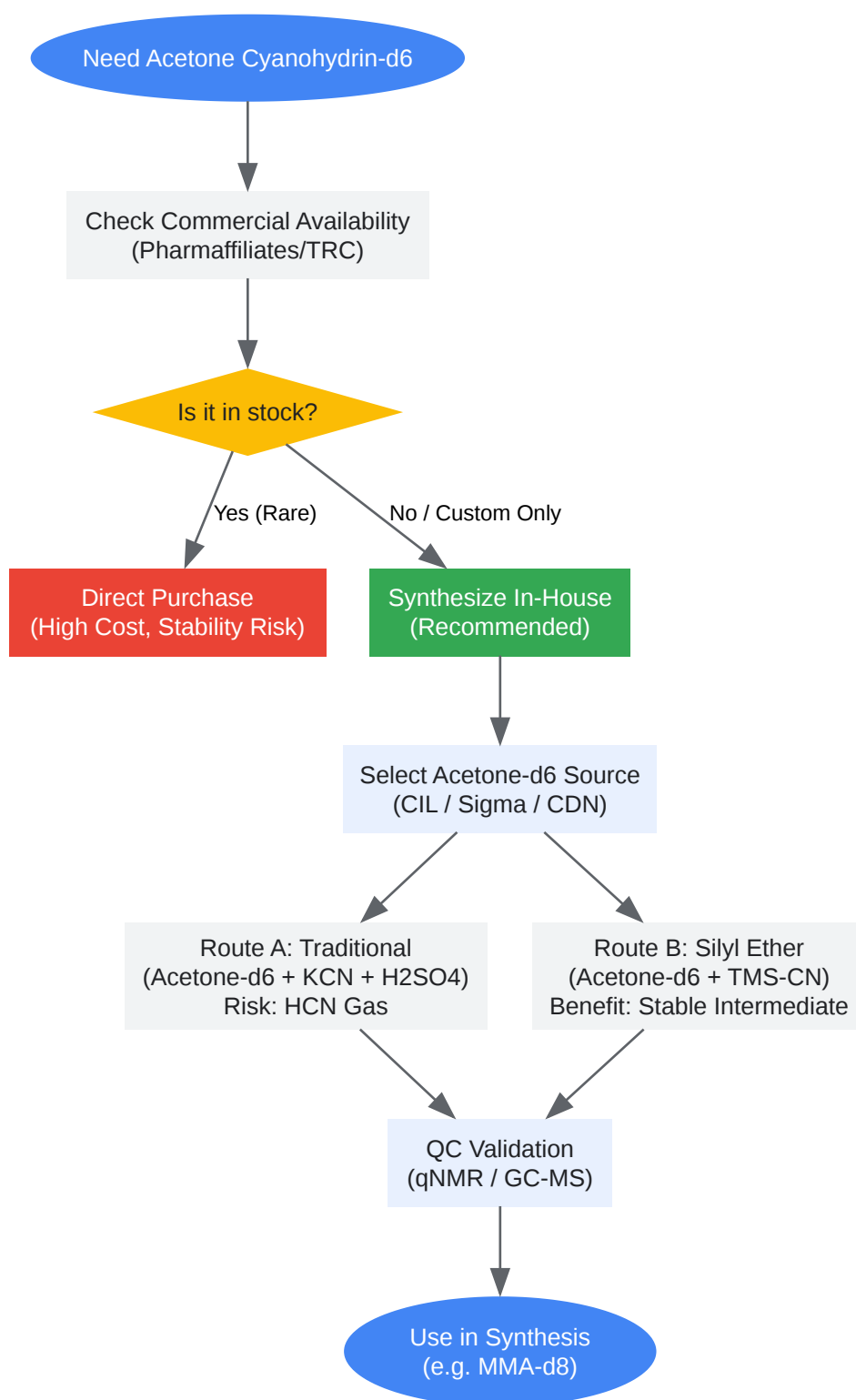
) catalyst.
- Procedure:
 - Mix Acetone-d6 and catalytic

under Argon.

- Add TMS-CN dropwise at room temperature.
- Reaction is often quantitative within 1 hour.
- Result: Acetone-d6 TMS-cyanohydrin ether.
- Hydrolysis (Optional): Treat with 1M HCl to liberate free Acetone Cyanohydrin-d6 if needed, though the TMS-protected form is often a superior nucleophile for subsequent steps.

Decision & Workflow Visualization

The following diagram illustrates the decision logic and synthesis workflow for obtaining high-quality Acetone Cyanohydrin-d6.



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Figure 1: Strategic workflow for sourcing Acetone Cyanohydrin-d6. Due to commercial scarcity, the "Make" pathway via Acetone-d6 precursors is the standard operating procedure.

Safety & Handling (Critical)

- HCN Hazard: Both commercial storage and synthesis involve the risk of Hydrogen Cyanide evolution.
 - Always work in a high-efficiency fume hood.
 - Detector: Keep a handheld HCN monitor active during synthesis.
 - Waste: Quench all cyanide waste with bleach (Sodium Hypochlorite) at pH > 10 before disposal.
- Stability: If you successfully isolate free Acetone Cyanohydrin-d6, store it at -20°C and ensure it remains slightly acidic (add 0.1%
or
) . Neutral or basic conditions will cause rapid decomposition back to Acetone-d6.

References

- Pharmaffiliates Analytics & Synthetics.**2-Cyano-2-propanol-1,1,1,3,3,3-d6** Product Page (CAS 40662-43-9). [[Link](#)]
- Organic Syntheses.Preparation of Acetone Cyanohydrin (Standard Protocol adapted for Deuteration). Coll. Vol. 2, p. 7 (1943). [[Link](#)]
- Park, E. J., et al.Acetone Cyanohydrin as a Source of HCN in the Cu-Catalyzed Hydrocyanation.[[2](#)] J. Org.[[2](#)] Chem. 2010, 75, 2760.[[2](#)] [[Link](#)]

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Sources

- [1. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [2. Acetone Cyanohydrin as a Source of HCN in the Cu-Catalyzed Hydrocyanation of \$\alpha\$ -Aryl Diazoacetates \[organic-chemistry.org\]](#)
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